

# A Technical Guide to the Physical Properties of 1-Dodecene

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## Compound of Interest

Compound Name: 1-Dodecene

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This technical guide provides an in-depth overview of the core physical properties of **1-dodecene**, a significant alpha-olefin used in various industrial applications, including the synthesis of detergents, lubricants, and polymers. This document focuses on its boiling point and density, presenting key data in a structured format and outlining the experimental methodologies for their determination.

## Core Physical Properties of 1-Dodecene

**1-Dodecene** is a colorless liquid with the chemical formula  $C_{12}H_{24}$ . As an alkene, its physical characteristics are primarily dictated by the van der Waals intermolecular forces. The following table summarizes the key physical properties of **1-dodecene**, with data compiled from various reputable sources.

Physical Property	Value	Conditions
Boiling Point	213-216 °C	At standard atmospheric pressure (760 mmHg)[1]
213.8 °C	Not specified[2][3]	
214 °C	Not specified[3]	
Density	0.758 g/mL	at 20 °C[1]
0.7584 g/cm <sup>3</sup>	Not specified[2]	
0.76 g/m <sup>3</sup>	at 20°C (68°F)[4]	
762 kg/m <sup>3</sup>	at 15°C (59°F)[4]	
736 kg/m <sup>3</sup>	at 50°C (122°F)[4]	

## Experimental Protocols for Property Determination

The accurate determination of the physical properties of **1-dodecene** is crucial for its application in scientific research and industrial processes. The following sections detail the standard experimental methodologies for measuring its boiling point and density.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For alkenes like **1-dodecene**, several methods can be employed for accurate measurement.[5][6][7]

- 1. Distillation Method:** A simple or fractional distillation apparatus can be used. The **1-dodecene** sample is heated in a distillation flask, and the temperature of the vapor that distills is recorded. The boiling point is the temperature at which a steady stream of distillate is collected.
- 2. Reflux Method:** In this method, the liquid is heated to its boiling point in a flask equipped with a condenser. The vapor condenses and returns to the flask. A thermometer placed in the vapor phase below the condenser will register the boiling point.

3. Thiele Tube Method: This micro-method is suitable for small sample volumes. A small tube containing the **1-dodecene** sample and an inverted capillary tube is attached to a thermometer and heated in a Thiele tube containing oil. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.

## Density Determination

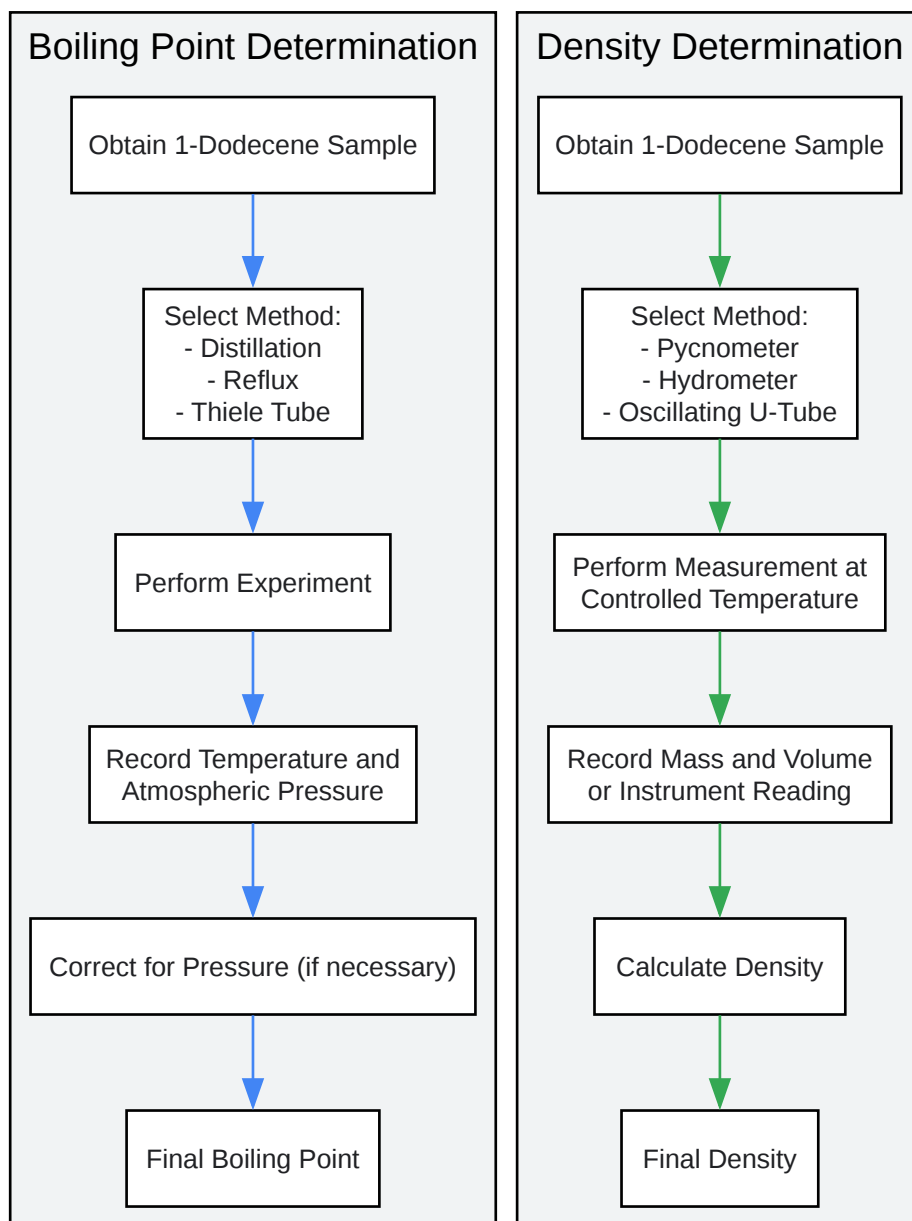
Density is the mass per unit volume of a substance. For liquid hydrocarbons like **1-dodecene**, common methods for density determination include:

1. Pycnometer Method (By Weight): A pycnometer, a glass flask with a precise volume, is weighed empty, then filled with **1-dodecene** and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. This method is highly accurate.
2. Hydrometer Method: A hydrometer is a calibrated instrument that is floated in the liquid. The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem. This method is quick but generally less accurate than the pycnometer method.
3. Oscillating U-Tube Densitometer: This instrument measures the density of a liquid by relating it to the oscillation frequency of a U-shaped tube filled with the sample. It is a rapid and highly accurate method suitable for a wide range of temperatures and pressures.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a liquid hydrocarbon such as **1-dodecene**.

## Workflow for Physical Property Determination of 1-Dodecene



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Caption: A flowchart illustrating the generalized experimental workflows for determining the boiling point and density of **1-dodecene**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 1-Dodecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422399#physical-properties-of-1-dodecene-boiling-point-density]

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